

# Application Notes: Cyanine5 NHS Ester for Flow Cytometry

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## Compound of Interest

Compound Name: *Cyanine5 NHS ester bromide*

Cat. No.: *B8019305*

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## Introduction

Cyanine5 (Cy5) NHS ester is a reactive fluorescent dye widely used for labeling biomolecules, particularly proteins and antibodies, for a variety of applications including flow cytometry.[1][2] As an amine-reactive dye, the N-hydroxysuccinimide (NHS) ester group readily forms stable covalent amide bonds with primary amino groups (-NH<sub>2</sub>) found on lysine residues of proteins. [1] This fluorophore emits in the far-red region of the spectrum, a range where background autofluorescence from biological samples is minimal, leading to improved signal-to-noise ratios. [3][4] Cy5 is compatible with standard 633 nm or 647 nm laser lines available on most flow cytometers.[5]

## Physicochemical and Spectral Properties

Cyanine5 NHS ester is a dark blue powder soluble in polar organic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[6] For applications involving sensitive proteins where organic solvents are not desirable, a water-soluble version, sulfo-Cyanine5 NHS ester, is also available.[3][7] The key spectral properties of Cyanine5 are summarized in the table below.

Property	Value	Reference
Maximum Excitation Wavelength ( $\lambda_{ex}$ )	646 - 649 nm	[3][8]
Maximum Emission Wavelength ( $\lambda_{em}$ )	662 - 670 nm	[3][5]
Molar Extinction Coefficient ( $\epsilon$ )	250,000 $\text{cm}^{-1}\text{M}^{-1}$	[3][4][8]
Fluorescence Quantum Yield ( $\Phi$ )	0.2	[3][4][8]
A280 Correction Factor	0.04	[4][8]

## Applications in Flow Cytometry

The bright fluorescence and photostability of Cyanine5 make it an excellent choice for multicolor flow cytometry. Antibodies conjugated to Cy5 can be used to identify and quantify specific cell populations based on the expression of cell surface or intracellular antigens. Its emission in the far-red spectrum allows for its inclusion in multicolor panels with other common fluorochromes, minimizing spectral overlap.

## Experimental Protocols

### Protocol 1: Labeling of Antibodies with Cyanine5 NHS Ester

This protocol describes the covalent conjugation of Cyanine5 NHS ester to a purified antibody, such as an IgG.

Materials:

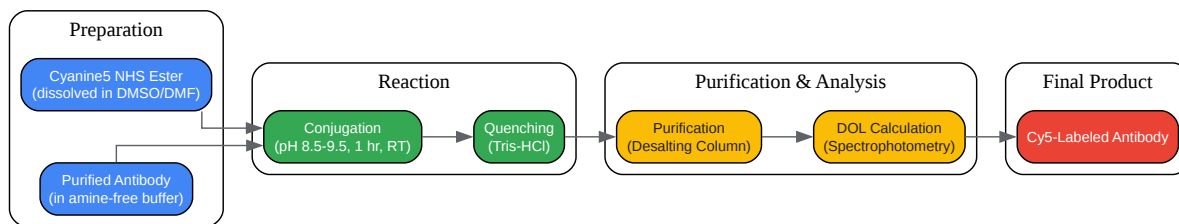
- Purified antibody (1-10 mg/mL in an amine-free buffer like PBS)
- Cyanine5 NHS ester
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)

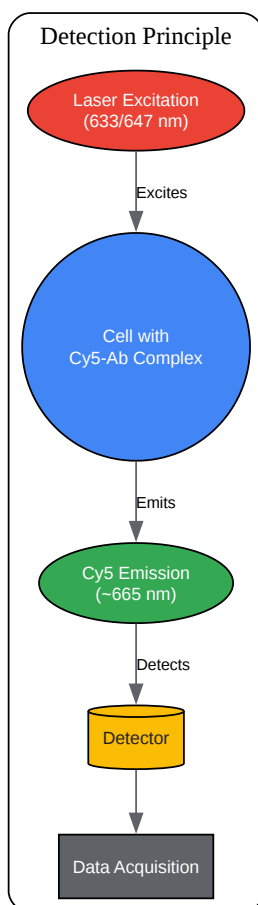
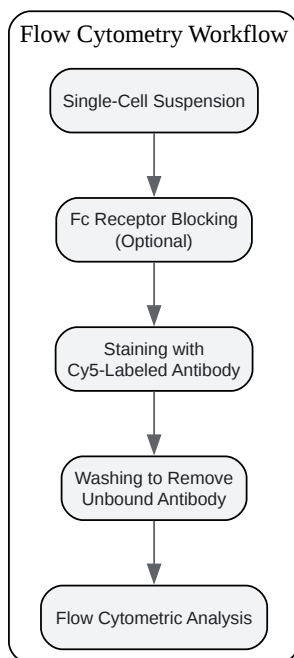
- Reaction Buffer: 1 M Sodium Bicarbonate, pH 8.5-9.5
- Quenching Reagent: 1 M Tris-HCl, pH 8.0
- Purification Column: Zeba™ Spin Desalting Columns (7K MWCO) or equivalent
- Microcentrifuge tubes

#### Procedure:

- Antibody Preparation: Ensure the antibody is in an amine-free buffer (e.g., PBS). If the buffer contains interfering substances like Tris or glycine, the antibody must be purified by dialysis against PBS. Adjust the antibody concentration to 2 mg/mL in the reaction buffer.
- Dye Preparation: Immediately before use, dissolve the Cyanine5 NHS ester in anhydrous DMSO or DMF to a concentration of 10 mg/mL.
- Conjugation Reaction: a. A common starting point for the molar ratio of dye to antibody is 10:1 to 20:1.<sup>[1]</sup> b. Add the calculated volume of the Cyanine5 NHS ester solution to the antibody solution while gently vortexing. c. Incubate the reaction for 1 hour at room temperature, protected from light.
- Quenching the Reaction: Add the quenching reagent (e.g., 1 M Tris-HCl, pH 8.0) to the reaction mixture to stop the labeling reaction by consuming any unreacted dye. Incubate for 15 minutes at room temperature.
- Purification of the Conjugate: a. Remove the unconjugated dye using a desalting column according to the manufacturer's instructions. b. Equilibrate the column with PBS. c. Apply the reaction mixture to the column and centrifuge to collect the purified Cy5-labeled antibody.
- Determination of Degree of Labeling (DOL): a. The DOL, which represents the average number of dye molecules per antibody, can be determined spectrophotometrically. An optimal DOL is typically between 2 and 7.<sup>[1]</sup> b. Measure the absorbance of the conjugate at 280 nm (for the antibody) and 650 nm (for Cy5). c. Calculate the DOL using the following formula:  $DOL = (A_{650} * M_{protein}) / (\epsilon_{dye} * (A_{280} - (A_{650} * CF_{280})))$  Where:
  - $A_{650}$  and  $A_{280}$  are the absorbances at 650 nm and 280 nm, respectively.

- $M_{\text{protein}}$  is the molecular weight of the antibody (e.g., 150,000 for IgG).
- $\epsilon_{\text{dye}}$  is the molar extinction coefficient of Cy5 ( $250,000 \text{ M}^{-1}\text{cm}^{-1}$ ).
- $CF_{280}$  is the correction factor for the dye's absorbance at 280 nm (0.04).
- Storage: Store the labeled antibody at  $4^{\circ}\text{C}$ , protected from light. For long-term storage, add a stabilizing protein like BSA and store at  $-20^{\circ}\text{C}$ .





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## References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. Cyanine5 NHS ester \[myskinrecipes.com\]](#)
- [3. lumiprobe.com \[lumiprobe.com\]](#)
- [4. Cyanine5 NHS ester , Cy5 NHS ester | AxisPharm \[axispharm.com\]](#)
- [5. Cy5 NHS Ester | AAT Bioquest \[aatbio.com\]](#)
- [6. ibiantech.com \[ibiantech.com\]](#)
- [7. acebiolab.com \[acebiolab.com\]](#)
- [8. Cyanine 5, SE | Cyanine Dyes \(Cy Dyes\) | Tocris Bioscience \[tocris.com\]](#)
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